

Application Notes and Protocols: Methyl 4-phenyloct-2-ynoate in Organic Synthesis

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Compound of Interest

Compound Name: Methyl 4-phenyloct-2-ynoate

Cat. No.: B15453173

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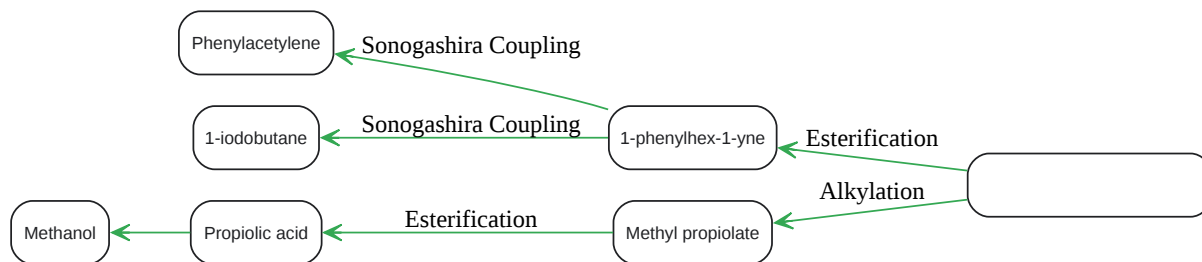
This document provides detailed application notes and protocols for the use of **Methyl 4-phenyloct-2-ynoate**, a versatile building block in organic synthesis. Due to the limited availability of specific literature on **Methyl 4-phenyloct-2-ynoate**, this document presents generalized protocols and applications based on the well-established reactivity of substituted alkynoates. These methodologies are intended to serve as a guide for researchers in designing synthetic routes and exploring the chemical space around this scaffold.

Synthesis of Methyl 4-phenyloct-2-ynoate

A plausible synthetic route to **Methyl 4-phenyloct-2-ynoate** involves the coupling of a terminal alkyne with a suitable electrophile. A common and effective method is the Sonogashira coupling, or similar cross-coupling reactions, followed by esterification.

Proposed Synthetic Pathway:

A potential retrosynthetic analysis suggests the disconnection of the ester and the alkyne bond, leading back to simpler starting materials.



Methyl 4-phenyloct-2-ynoate + 1,3-Dipole -> 5-membered Heterocycle

1,3-Dipole (e.g., Azide, Nitrone)

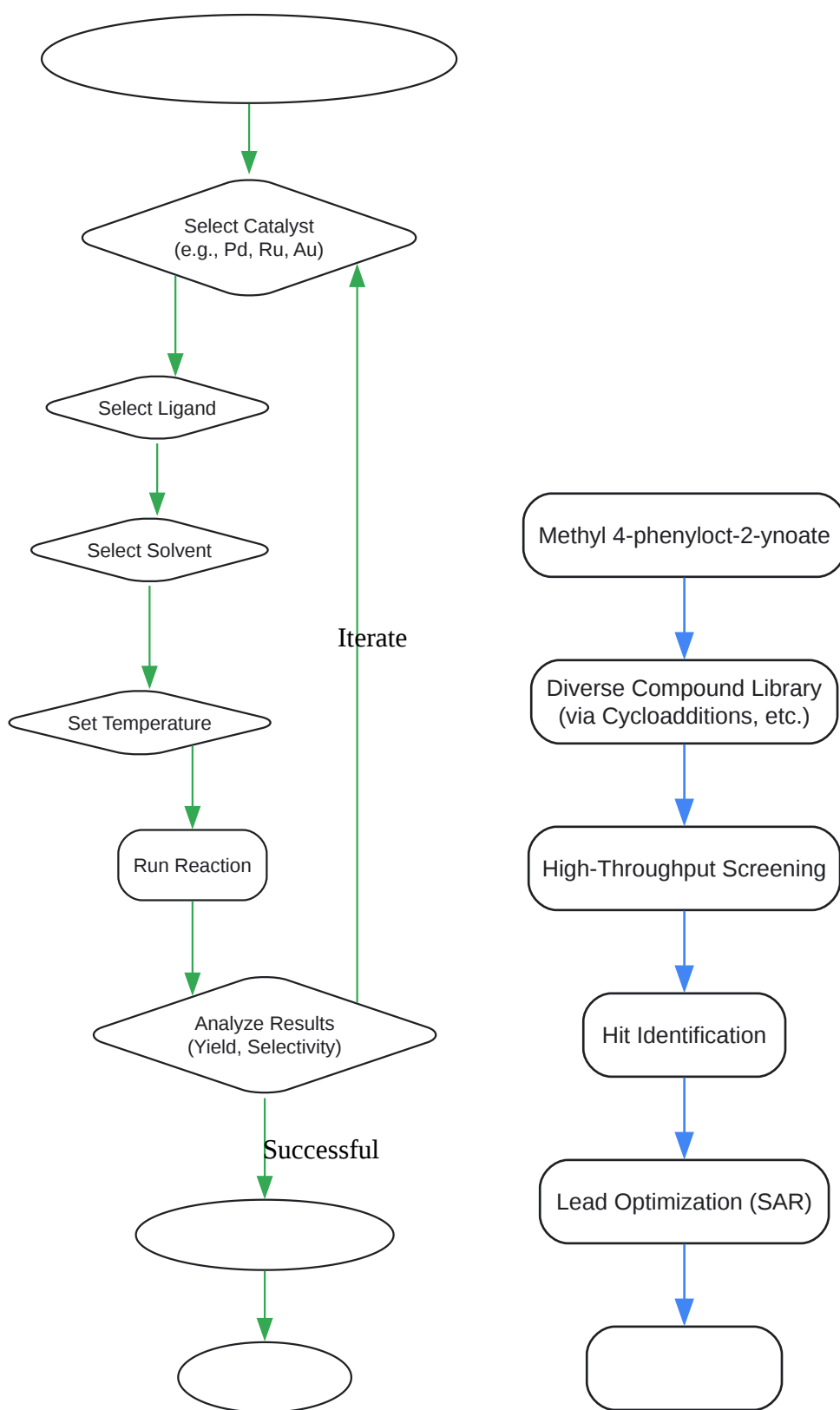


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Methyl 4-phenyloct-2-ynoate



Substituted 5-membered Heterocycle



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